Physical properties of Ethyl 2-hydroxyhexanoate

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Compound of Interest		
Compound Name:	*Ethyl 2-hydroxyhexanoate*	
CAS No.:	*52089-55-1*	
Cat. No.:	*B3021374*	Get Quote

Technical Monograph: Ethyl 2-Hydroxyhexanoate

CAS: 52089-55-1 | Formula: $C_8H_{16}O_3$ | Molecular Weight: 160.21 g/mol

Executive Technical Summary

Ethyl 2-hydroxyhexanoate (also known as Ethyl 2-hydroxycaproate) is a volatile alpha-hydroxy ester characterized by a distinct fruity, wine-like organoleptic profile. While widely recognized in the flavor and fragrance (F&F) industry for its pineapple and green notes, its structural utility extends significantly into pharmaceutical development.

As a functionalized ester possessing a secondary hydroxyl group at the alpha position, it serves as a critical chiral building block. The compound exists as a racemate in standard synthesis but can be resolved into (R)- and (S)- enantiomers, making it a valuable synthon for the asymmetric synthesis of bioactive molecules, including beta-lactams and specific enzyme inhibitors. This guide outlines the physicochemical properties, synthesis protocols, and quality control parameters required for high-purity applications.

Physicochemical Profile

The following data represents the standard values for high-purity (>98%) **Ethyl 2-hydroxyhexanoate**.

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Property	Value	Condition / Method
Appearance	Colorless to pale yellow liquid	Visual Inspection
Odor	Fruity, Pineapple, Green, Winey	Organoleptic Evaluation
Boiling Point	80.0 – 83.0 °C	@ 11.00 mm Hg (Vacuum)
Boiling Point	~195.0 °C	@ 760.00 mm Hg (Atmospheric)
Density (Specific Gravity)	0.967 – 0.975 g/cm³	@ 25 °C
Refractive Index ( )	1.424 – 1.430	@ 20 °C
Flash Point	97.8 °C (208 °F)	Closed Cup
LogP (o/w)	~1.49 – 1.70	Predicted (Hydrophobic)
Solubility	Soluble in Ethanol, Propylene Glycol	Miscible
Water Solubility	~1750 mg/L	@ 25 °C (Low solubility)
Vapor Pressure	~0.112 mm Hg	@ 25 °C

Synthesis & Manufacturing Protocols

For research and drug development, two primary pathways are utilized: Direct Esterification (scalable, racemic) and Enzymatic Kinetic Resolution (for enantiopure isolation).

Protocol A: Acid-Catalyzed Esterification (Standard Scale-Up)

Use Case: Production of racemic material for flavor applications or non-chiral intermediates.

Reagents: 2-Hydroxyhexanoic acid, Absolute Ethanol, p-Toluenesulfonic acid (pTSA), Toluene (for Dean-Stark).

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- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add 0.1 mol 2-Hydroxyhexanoic acid, 0.5 mol Absolute Ethanol (excess), and 1.5 mol% pTSA. Add 150 mL Toluene as an entrainer.
- Reflux: Heat to reflux (~110°C bath temp). Monitor water collection in the Dean-Stark trap. Continue until water evolution ceases (approx. 4–6 hours).
- Workup: Cool to room temperature. Wash the organic layer with saturated $NaHCO_3$ (2 x 50 mL) to remove unreacted acid and catalyst. Wash with Brine (1 x 50 mL).
- Drying: Dry organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Distill the residue under vacuum (11 mm Hg) to collect the fraction boiling at 80–83°C.

Protocol B: Enzymatic Kinetic Resolution (Chiral Purity)

Use Case: Isolation of (R)- or (S)-**Ethyl 2-hydroxyhexanoate** for pharmaceutical synthesis.

Principle: Lipases (e.g., Candida antarctica Lipase B, CAL-B) show high enantioselectivity toward the secondary hydroxyl group.

- Reaction: Dissolve racemic **Ethyl 2-hydroxyhexanoate** in dry hexane.
- Acyl Donor: Add Vinyl Acetate (3 eq) as the irreversible acyl donor.
- Enzyme Addition: Add immobilized CAL-B (Novozym 435). Incubate at 30°C with orbital shaking.
- Monitoring: Monitor by Chiral GC. The lipase typically acetylates the (R)-enantiomer faster, leaving the (S)-**Ethyl 2-hydroxyhexanoate** unreacted.
- Separation: Filter off the enzyme. Separate the (S)-alcohol from the (R)-acetate via column chromatography or fractional distillation.

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Synthesis Workflow Visualization

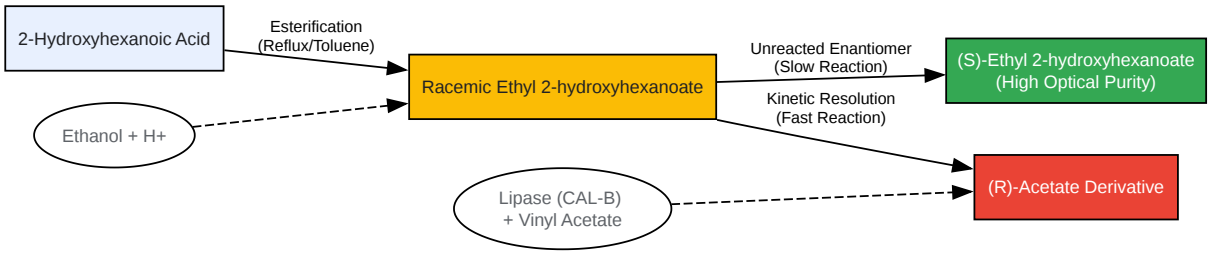

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Figure 1: Workflow depicting the synthesis of the racemate and subsequent enzymatic resolution to yield chiral building blocks.

Characterization & Quality Control

To ensure the integrity of the molecule for drug development, the following spectral signatures must be verified.

Nuclear Magnetic Resonance (NMR)

The alpha-proton signal is the most critical diagnostic peak.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 4.15 – 4.25 ppm: (Multiplet, 1H) CH-OH (Alpha proton). Distinctive deshielded signal.
  - δ 4.22 ppm: (Quartet, J = 7.1 Hz, 2H) O-CH_2-CH_3 (Ester methylene).
  - δ 2.80 ppm: (Broad singlet, 1H) -OH (Exchangeable, shifts with concentration).
  - δ 1.60 – 1.80 ppm: (Multiplet, 2H) -CH(OH)-CH_2- (Beta protons).
  - δ 1.28 ppm: (Triplet, J = 7.1 Hz, 3H) O-CH_2-CH_3.
  - δ 1.25 – 1.45 ppm: (Multiplet, 4H) Alkyl chain methylene protons.

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- δ 0.90 ppm: (Triplet, J = 6.8 Hz, 3H) Terminal $-CH_3$.

Infrared Spectroscopy (FT-IR)

- ~3450 cm^{-1}: Broad, strong O-H stretch (Intermolecular H-bonding).
- ~1735 cm^{-1}: Strong C=O stretch (Ester carbonyl).
- ~1180 – 1200 cm^{-1}: C-O-C stretch.

Applications in Drug Development

While **Ethyl 2-hydroxyhexanoate** is a staple in flavor chemistry, its role in medicinal chemistry is defined by its chiral alpha-hydroxy ester moiety.

- Chiral Pool Synthesis: The resolved (S)-enantiomer serves as a precursor for synthesizing specific ACE inhibitors and Matrix Metalloproteinase (MMP) inhibitors, where the alpha-hydroxy stereocenter dictates binding affinity.
- Prodrug Design: The hydroxyl group allows for further functionalization (e.g., glycosylation or phosphorylation) to improve solubility or bioavailability of lipophilic drugs attached via the ester linkage.
- Biodegradable Polymers: As a derivative of a hydroxy-fatty acid, it can be polymerized into poly(hydroxyalkanoates) (PHAs) for use in drug delivery microspheres.

Safety & Handling (SDS Summary)

- GHS Classification:
  - Skin Irritation (Category 2)[1][2][3]
  - Eye Irritation (Category 2A)
  - Flammable Liquid (Category 4 - Combustible)
- Handling: Use in a fume hood. Avoid inhalation of vapors. Wear nitrile gloves and safety goggles.

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- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent oxidation of the alcohol or hydrolysis of the ester.

References

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